

Dorsomorphin Protocol for In Vivo Mouse Studies: Application Notes

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dorsomorphin, also known as Compound C, is a potent and selective small molecule inhibitor of the Bone Morphogenetic Protein (BMP) type I receptors ALK2, ALK3, and ALK6.[1][2][3] By inhibiting these receptors, **Dorsomorphin** effectively blocks the canonical SMAD-dependent BMP signaling pathway, which plays a crucial role in a wide range of biological processes, including embryonic development, tissue homeostasis, and disease pathogenesis.[1][2] These application notes provide detailed protocols for the use of **Dorsomorphin** in in vivo mouse studies, with a focus on its application in cancer and iron metabolism research.

Mechanism of Action

Dorsomorphin acts as an ATP-competitive inhibitor of the kinase domain of BMP type I receptors ALK2, ALK3, and ALK6.[1][2] This inhibition prevents the phosphorylation of downstream mediators SMAD1, SMAD5, and SMAD8, thereby blocking the translocation of the SMAD complex to the nucleus and the subsequent transcription of BMP target genes.[1] It is important to note that **Dorsomorphin** has also been reported to have off-target effects, most notably on AMP-activated protein kinase (AMPK) and Vascular Endothelial Growth Factor (VEGF) signaling.[4][5] Researchers should consider these off-target effects when designing experiments and interpreting results.



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